

# "1,4-Bis(4-bromophenyl)-1,4-butanedione"

## IUPAC name

**Author:** BenchChem Technical Support Team. **Date:** December 2025

### Compound of Interest

Compound Name: *1,4-Bis(4-bromophenyl)-1,4-butanedione*

Cat. No.: *B113935*

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An In-depth Technical Guide to **1,4-Bis(4-bromophenyl)-1,4-butanedione**

## IUPAC Name

The correct IUPAC name for the compound is 1,4-bis(4-bromophenyl)butane-1,4-dione<sup>[1]</sup>.

## Chemical and Physical Properties

The following table summarizes the key computed and experimental properties of **1,4-bis(4-bromophenyl)-1,4-butanedione**.

Property	Value	Source
Molecular Formula	C <sub>16</sub> H <sub>12</sub> Br <sub>2</sub> O <sub>2</sub>	PubChem[1]
Molecular Weight	396.08 g/mol	PubChem[1], SpectraBase[2]
Exact Mass	393.92040 g/mol	PubChem[1], SpectraBase[2]
CAS Number	2461-83-8	PubChem[1]
InChIKey	VOJRFGKKQMVGPH-UHFFFAOYSA-N	PubChem[1], SpectraBase[2]
SMILES	<chem>C(C(=O)C1=CC=C(C(=C1)Br)C(=O)C1=CC=C(C(=C1)Br)</chem>	PubChem[1], SpectraBase[2]
Physical Form	Solid	Sigma-Aldrich (for a related compound)

## Synthesis and Experimental Protocols

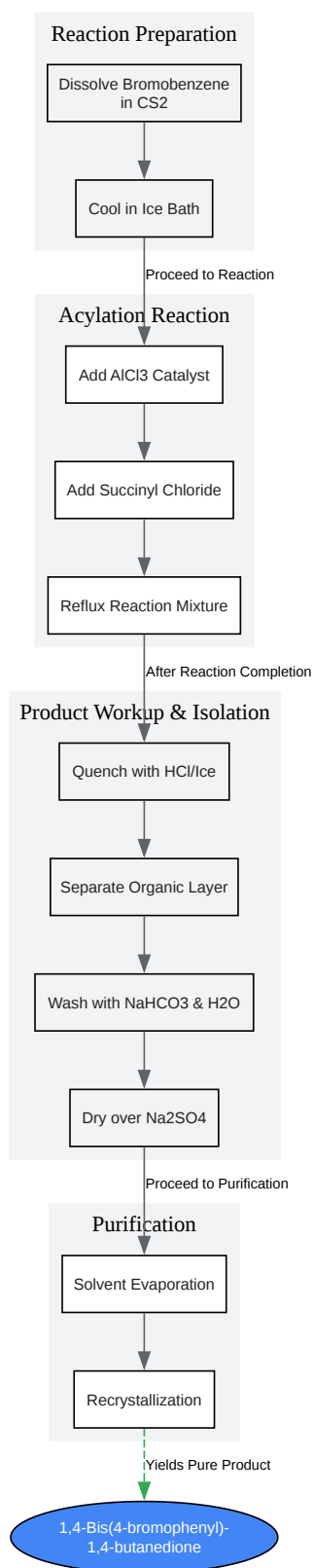
While a specific, detailed experimental protocol for the synthesis of **1,4-bis(4-bromophenyl)-1,4-butanedione** was not found in the provided search results, a plausible synthetic route can be inferred from related syntheses, such as the Friedel-Crafts acylation. A general procedure would involve the reaction of bromobenzene with succinyl chloride in the presence of a Lewis acid catalyst like aluminum chloride (AlCl<sub>3</sub>).

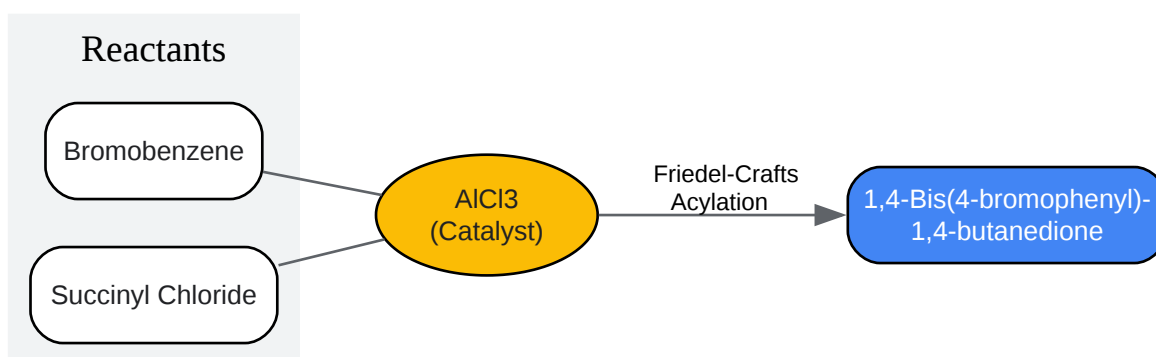
General Experimental Protocol (Hypothetical):

- **Reaction Setup:** A solution of bromobenzene in a suitable solvent (e.g., CS<sub>2</sub>) would be prepared in a round-bottom flask equipped with a stirrer and a reflux condenser. The flask would be cooled in an ice bath.
- **Catalyst Addition:** Anhydrous aluminum chloride (AlCl<sub>3</sub>) would be added portion-wise to the stirred solution.
- **Acylation Agent Addition:** Succinyl chloride would then be added dropwise to the reaction mixture, maintaining a low temperature.

- **Reaction Progression:** After the addition is complete, the reaction mixture would be allowed to warm to room temperature and then heated under reflux for a specified period to ensure the reaction goes to completion.
- **Workup:** The reaction mixture would be cooled and then carefully poured into a mixture of crushed ice and concentrated hydrochloric acid to decompose the aluminum chloride complex.
- **Extraction:** The organic layer would be separated, and the aqueous layer would be extracted with an appropriate organic solvent. The combined organic extracts would be washed with a sodium bicarbonate solution and then with water.
- **Purification:** The organic layer would be dried over an anhydrous drying agent (e.g.,  $\text{Na}_2\text{SO}_4$ ), filtered, and the solvent would be removed under reduced pressure. The resulting crude product would be purified by recrystallization from a suitable solvent to yield **1,4-bis(4-bromophenyl)-1,4-butanedione**.

The following diagram illustrates a generalized workflow for this type of synthesis.





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## References

- 1. 1,4-Bis(4-bromophenyl)-1,4-butanedione |  $\text{C}_{16}\text{H}_{12}\text{Br}_2\text{O}_2$  | CID 219217 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. spectrabase.com [spectrabase.com]
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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)